

Application Note and Protocol: Preparation of D-threo-PPMP Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-threo-PPMP*

Cat. No.: *B12367525*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

D-threo-1-phenyl-2-palmitoylamino-3-morpholino-1-propanol (**D-threo-PPMP**) is a potent and specific inhibitor of glucosylceramide synthase (GCS), a key enzyme in the biosynthesis of most glycosphingolipids. By blocking the first step in this pathway, **D-threo-PPMP** serves as a valuable tool for studying the roles of glycosphingolipids in various cellular processes, including cell growth, differentiation, and apoptosis. It is the active enantiomer of the racemic mixture DL-threo-PPMP.^[1] Proper preparation of a stock solution is critical for ensuring accurate and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of a **D-threo-PPMP** stock solution.

Quantitative Data Summary

A summary of the key chemical and physical properties of **D-threo-PPMP** hydrochloride is presented in the table below. This information is essential for accurate preparation of stock solutions.

Property	Value	Reference(s)
Chemical Name	[R-(R,R)]-N-[2-hydroxy-1-(4-morpholinylmethyl)-2-phenylethyl]-hexadecanamide, monohydrochloride	[1]
Synonyms	D-threo-1-phenyl-2-Palmitoylamino-3-morpholino-1-propanol	[1]
CAS Number	139889-65-9	[1][2]
Molecular Formula	C ₂₉ H ₅₀ N ₂ O ₃ • HCl	[1]
Formula Weight	511.2 g/mol	[1][2]
Appearance	A solid	[1]
Purity	≥98%	[1][2]
Solubility	Soluble in Ethanol, Methanol, and DMSO	[1][2]
Long-term Storage	-20°C	[1][3]
Stability	≥ 4 years at -20°C	[1][3][4]

Experimental Protocol

This protocol provides a step-by-step method for preparing a 10 mM stock solution of **D-threo-PPMP** in Dimethyl Sulfoxide (DMSO).

Materials:

- **D-threo-PPMP** hydrochloride (solid form)
- Dimethyl Sulfoxide (DMSO), anhydrous, ACS grade or higher
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance

- Vortex mixer
- Pipettes and sterile filter tips

Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling chemical reagents.
- Work in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for **D-threo-PPMP** for complete safety information.^[5] While not classified as a hazardous substance, standard safe laboratory practices should be followed.^[5]^[6]

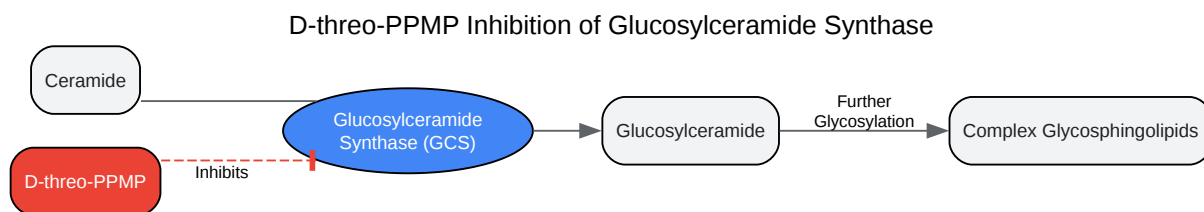
Procedure:

- **Equilibrate Reagents:** Allow the vial of **D-threo-PPMP** and the anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weigh D-threo-PPMP:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of **D-threo-PPMP**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.112 mg of **D-threo-PPMP** (Formula Weight = 511.2 g/mol).
- **Add Solvent:** Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **D-threo-PPMP**. For a 10 mM solution with 5.112 mg of **D-threo-PPMP**, add 1 mL of DMSO.
- **Dissolve the Compound:** Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (37°C) may assist in dissolution if necessary.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.

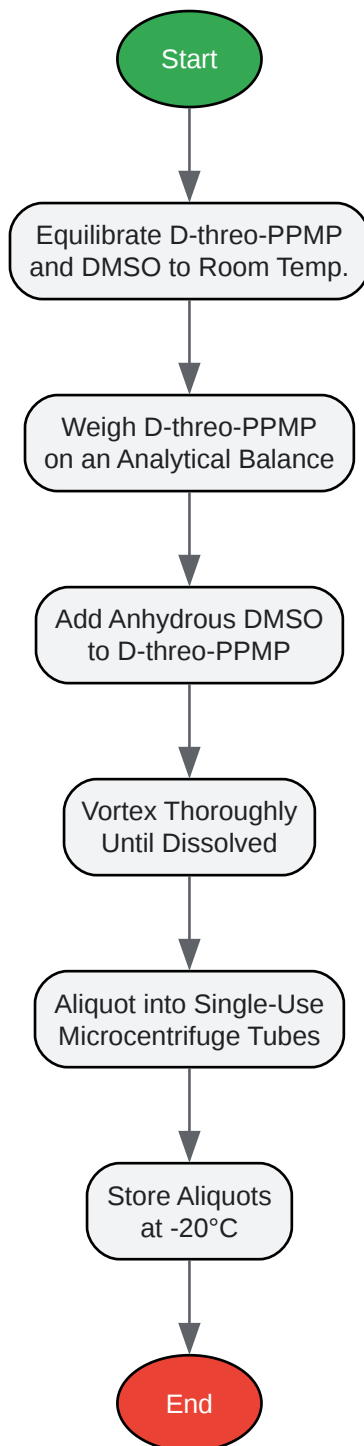
- Storage: Store the aliquots at -20°C for long-term storage.^{[1][3]} When stored properly, the solution is stable for at least four years.^{[1][3][4]}

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the role of **D-threo-PPMP** in the glycosphingolipid biosynthesis pathway and the experimental workflow for preparing the stock solution.



Workflow for D-threo-PPMP Stock Solution Preparation



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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